

Health and Safety Technical Guide: 3-(2-Fluorophenyl)cyclobutan-1-ol

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Compound of Interest

Compound Name: 3-(2-Fluorophenyl)cyclobutan-1-ol

Cat. No.: B2819650

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). The information provided is based on available data for structurally related compounds and general principles of chemical safety. It is imperative that all laboratory work be conducted in accordance with institutional safety protocols and a comprehensive, substance-specific risk assessment.

Introduction

3-(2-Fluorophenyl)cyclobutan-1-ol is a fluorinated organic compound with potential applications in medicinal chemistry and drug discovery. The presence of a fluorophenyl group and a cyclobutanol moiety suggests that this molecule may exhibit unique physicochemical properties and biological activities. As with any novel chemical entity, a thorough understanding of its potential hazards and the implementation of appropriate safety measures are paramount for safe handling and use in a research and development setting. This guide provides a summary of the available safety information, handling procedures, and extrapolated data based on analogous compounds.

Hazard Identification and Classification

While specific toxicological data for **3-(2-Fluorophenyl)cyclobutan-1-ol** is not available, a qualitative hazard assessment can be made based on its chemical structure and data from similar compounds.

- **Flammability:** The presence of a cyclobutane ring and its hydrocarbon backbone suggest that the compound is likely a flammable liquid. Vapors may be heavier than air and could travel to an ignition source.
- **Health Hazards:** Based on general knowledge of fluorinated aromatic compounds and alcohols, potential health hazards may include:
 - **Skin and Eye Irritation:** Direct contact may cause irritation.
 - **Respiratory Tract Irritation:** Inhalation of vapors or aerosols may irritate the respiratory system.
 - **Systemic Effects:** While no specific data exists, absorption through the skin or ingestion could potentially lead to systemic toxicity. The metabolic fate and toxicological profile have not been thoroughly investigated.

Physicochemical and Toxicological Data

Quantitative data for **3-(2-Fluorophenyl)cyclobutan-1-ol** is not readily available. The following tables summarize predicted data for a constitutional isomer, 1-(2-fluorophenyl)cyclobutan-1-ol (PubChem CID: 79081120), and general data for cyclobutane to provide an estimation of its properties.

Table 1: Predicted Physicochemical Properties of 1-(2-Fluorophenyl)cyclobutan-1-ol

| Property | Value | Source |
|-------------------|--------------|---------|
| Molecular Formula | C10H11FO | PubChem |
| Monoisotopic Mass | 166.07939 Da | PubChem |
| XlogP (predicted) | 1.8 | PubChem |

Table 2: General Safety Information for Cyclobutane

| Hazard | Information |
|----------------|---|
| Flammability | Extremely flammable gas.[1] |
| Health Hazards | May cause dizziness or asphyxiation without warning. Direct skin contact with liquid may cause frostbite.[1][2] |

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given the presumed hazards, the following general experimental protocols should be followed when handling **3-(2-Fluorophenyl)cyclobutan-1-ol** or similar compounds.

4.1. Engineering Controls

- Work should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Use of spark-proof equipment and grounding of all containers and transfer lines is recommended to prevent ignition from static discharge.

4.2. Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Skin Protection: A flame-retardant lab coat and chemically resistant gloves (e.g., nitrile, neoprene) are required. Gloves should be inspected before each use and changed frequently.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of aerosol generation, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

4.3. General Handling Procedures

- Avoid inhalation of vapors and direct contact with skin and eyes.

- Keep away from heat, sparks, open flames, and other ignition sources.
- Use the smallest quantities necessary for the experiment.
- All containers should be clearly labeled.

First Aid Measures

In the event of exposure, the following first aid measures should be taken immediately:

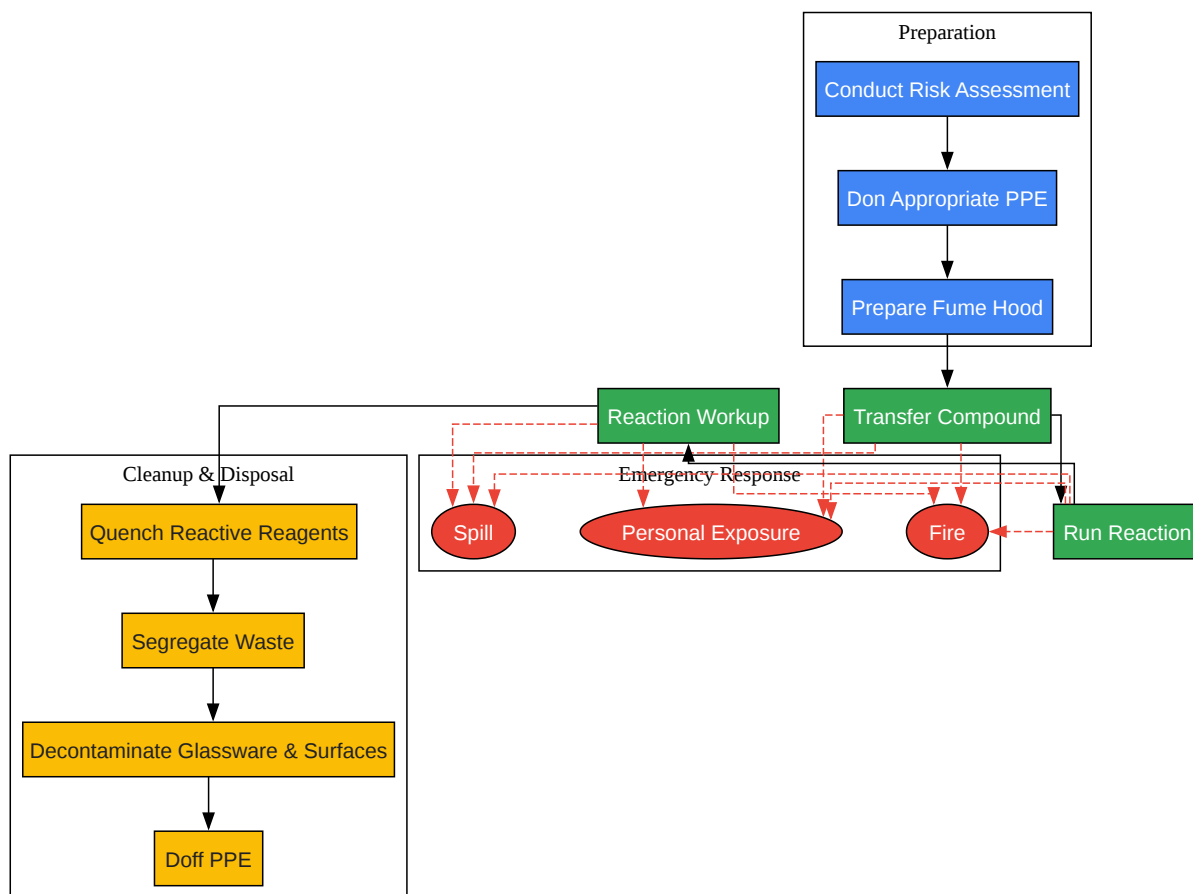
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.
- Disposal: Dispose of waste in accordance with all local, state, and federal regulations. Contact your institution's environmental health and safety office for specific guidance.

Visualized Safety Workflow

The following diagram illustrates a general workflow for safely handling a flammable liquid organic compound in a laboratory setting.



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Caption: General laboratory safety workflow for handling flammable liquid compounds.

This guide is intended to promote a culture of safety and responsible handling of novel chemical compounds. Researchers are strongly encouraged to seek out additional information as it becomes available and to always prioritize safety in their experimental design and execution.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. nj.gov [nj.gov]
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